

A Comparative Environmental Impact Assessment of Dichloropropane Isomers

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Compound of Interest

Compound Name: 2,2-Dichloropropane

Cat. No.: B165471

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This guide provides an objective comparison of the environmental impact of dichloropropane isomers, focusing on 1,1-dichloropropane, 1,2-dichloropropane, and 1,3-dichloropropane. Due to limited available data, **2,2-dichloropropane** is included where information exists, but significant data gaps remain for this isomer. This document summarizes key environmental fate and ecotoxicological data to support informed decision-making in research and development.

Physicochemical Properties

The physicochemical properties of a compound govern its behavior and distribution in the environment. Key parameters for dichloropropane isomers are summarized below.

Property	1,1-Dichloropropane	1,2-Dichloropropane	1,3-Dichloropropane	2,2-Dichloropropane
CAS Number	78-99-9	78-87-5	142-28-9	594-20-7
Molecular Formula	C ₃ H ₆ Cl ₂	C ₃ H ₆ Cl ₂	C ₃ H ₆ Cl ₂	C ₃ H ₆ Cl ₂
Molecular Weight (g/mol)	112.99	112.99	112.99	112.99
Boiling Point (°C)	88	96.4	120.4	69.7
Water Solubility (mg/L at 20-25°C)	2,700[1]	2,700	2,800	Data not available
Vapor Pressure (mm Hg at 20°C)	68.3	42	15	Data not available
Henry's Law Constant (atm·m ³ /mol)	4.8 x 10 ⁻³	2.82 x 10 ⁻³	1.1 x 10 ⁻³	Data not available
log Koc	1.8	1.7 - 2.0	1.9	Data not available

Environmental Fate and Transport

The persistence and mobility of dichloropropane isomers in the environment are influenced by processes such as volatilization, hydrolysis, and biodegradation.

Parameter	1,1-Dichloropropane	1,2-Dichloropropane	1,3-Dichloropropane
Volatilization from Water	Expected to be a significant fate process	Volatilization is an important fate process from aquatic environments[2].	Expected to be a significant fate process
Hydrolysis Half-Life	Slower than 1,3-dichloropropene due to vinylic chlorine atoms.	Resistant to hydrolysis.	Data not available
Biodegradation	Data not available	Biodegrades slowly in water and soil[3].	Can serve as a carbon and energy source for some aerobic bacteria[4].
Soil Mobility	Data not available	Moderately mobile	Moderately mobile

Ecotoxicity

The toxicity of dichloropropane isomers to aquatic and terrestrial organisms is a critical aspect of their environmental impact.

Aquatic Toxicity

Isomer	Species	Exposure Duration	Endpoint	Value (mg/L)
1,2-Dichloropropane	Fathead minnow (Pimephales promelas)	96 h	LC50	131 - 139
1,2-Dichloropropane	Bluegill (Lepomis macrochirus)	96 h	LC50	97.9 - >520
1,3-Dichloropropane	Fathead minnow (Pimephales promelas)	96 h	LC50	131
1,3-Dichloropropane	Bluegill (Lepomis macrochirus)	96 h	LC50	>520

Mammalian Toxicity

Isomer	Species	Route	Endpoint	Value (mg/kg)
1,1-Dichloropropane	Rat	Oral	LD50	2000
1,2-Dichloropropane	Rat	Oral	LD50	2200
1,3-Dichloropropane	Mouse	Unreported	LD50	3600[5]
1,3-Dichloropropane	Dog	Oral	LDLo	3000[5]

Experimental Protocols

OECD Guideline 203: Fish, Acute Toxicity Test

This guideline details a procedure to determine the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.

Methodology:

- **Test Organisms:** A recommended fish species (e.g., Zebrafish, Rainbow Trout) is selected.
- **Test Conditions:** Fish are exposed to at least five concentrations of the test substance arranged in a geometric series. A control group is also maintained. At least seven fish are used for each concentration.
- **Exposure:** The exposure period is 96 hours.
- **Observations:** Mortalities are recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
- **Data Analysis:** The LC50 is calculated by plotting the cumulative percentage mortality against the logarithm of the concentration.

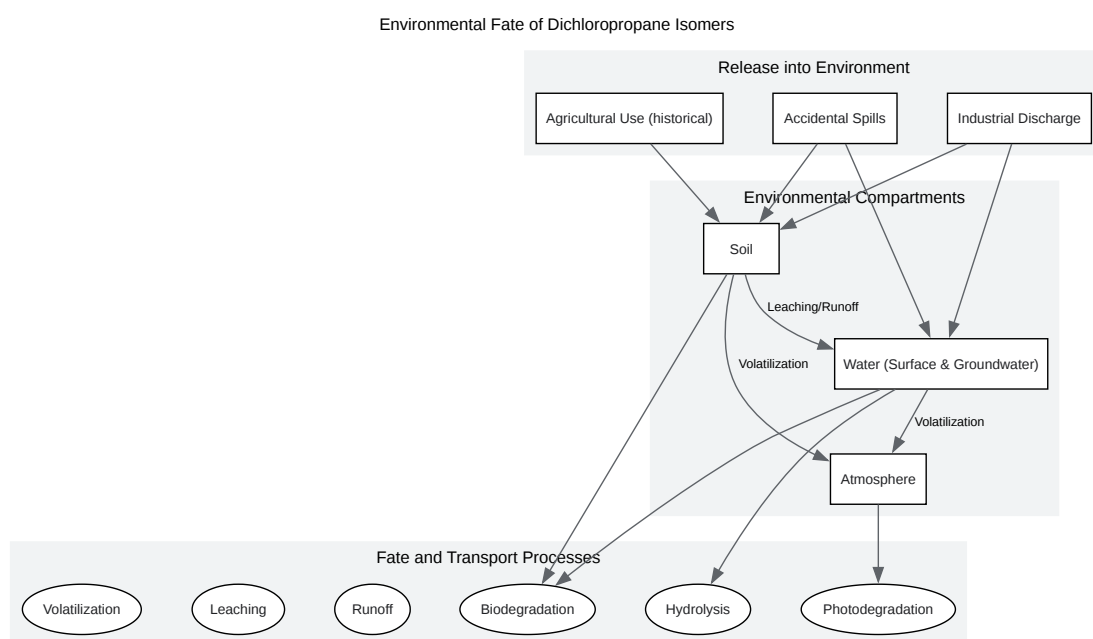
OECD Guideline 106: Adsorption - Desorption Using a Batch Equilibrium Method

This guideline describes a method to determine the adsorption and desorption potential of a chemical in soil, which is crucial for assessing its mobility and potential for groundwater contamination.

Methodology:

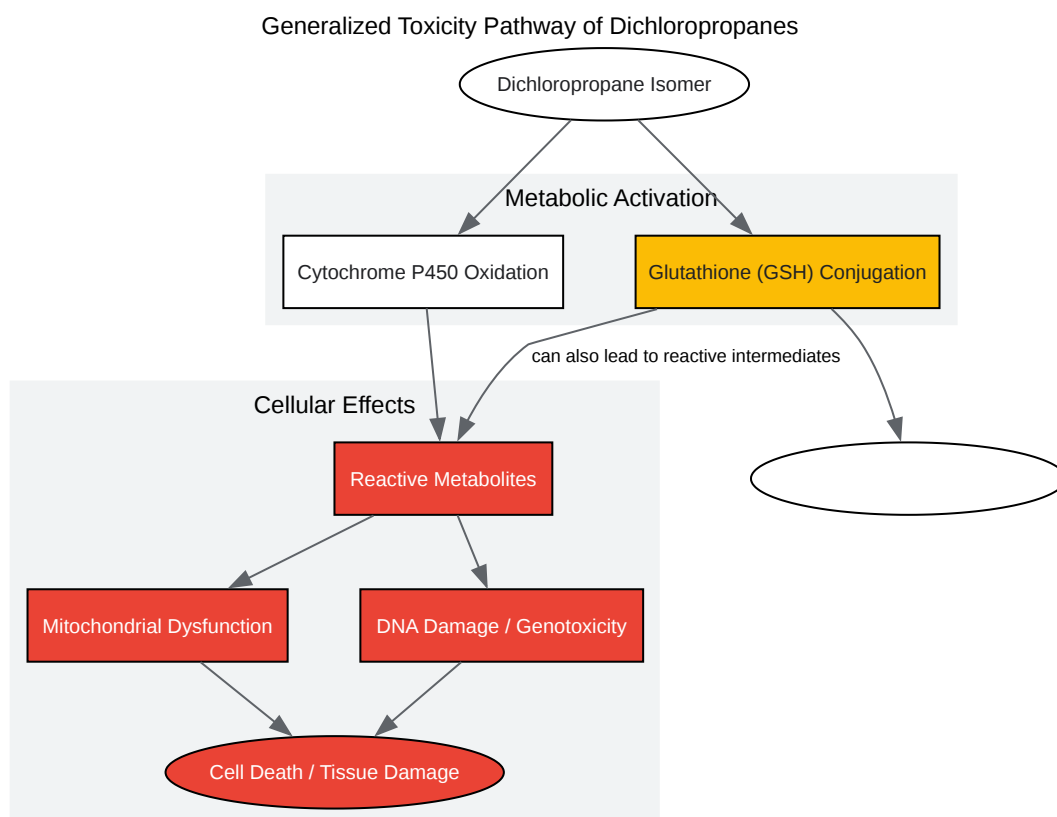
- **Soil Selection:** The test is typically conducted with at least five different soil types with varying organic carbon content, clay content, and pH.
- **Equilibration:** A known mass of soil is equilibrated with a solution of the test substance of known concentration. This is done by shaking the soil-solution mixture for a predetermined period until equilibrium is reached.
- **Analysis:** After equilibration, the solid and liquid phases are separated by centrifugation. The concentration of the test substance in the aqueous phase is measured.
- **Calculation:** The amount of substance adsorbed to the soil is calculated as the difference between the initial and final concentrations in the solution. The soil adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then determined.

Diagrams



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Caption: Environmental fate pathways of dichloropropane isomers.



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Caption: Generalized metabolic and toxicity pathway for dichloropropanes.

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References

- 1. OECD 106: Adsorption – Desorption using a Batch Equilibrium Method | ibacon GmbH [ibacon.com]
- 2. epa.gov [epa.gov]
- 3. govinfo.gov [govinfo.gov]
- 4. microbe.com [microbe.com]
- 5. 1,3-Dichloropropane | CAS#:142-28-9 | Chemsrsc [chemsrc.com]
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